

# Technical Guide: 2-Hydroxy-4-methoxy-1-naphthaldehyde

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## Compound of Interest

Compound Name:	2-Hydroxy-4-methoxynaphthalene-1-carbaldehyde
CAS No.:	75965-68-3
Cat. No.:	B13998200

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## Synthesis, Reactivity, and Applications in Chromogenic Systems

### Executive Summary

2-Hydroxy-4-methoxy-1-naphthaldehyde (CAS 75965-68-3) is a trisubstituted naphthalene derivative characterized by a "push-pull" electronic structure. Its core features an electron-withdrawing formyl group at the C1 position, flanked by an electron-donating hydroxyl group at C2 and a methoxy group at C4. This specific substitution pattern imparts unique photophysical properties, making it a critical intermediate in the development of Excited-State Intramolecular Proton Transfer (ESIPT) fluorophores, Schiff base ligands for transition metal sensing, and oxidative couplers in cosmetic chemistry.

This guide provides a comprehensive technical analysis of the compound's synthesis, reactivity profile, and experimental protocols for its application in drug discovery and material science.

## Chemical Identity & Physicochemical Profile[1][2][3]

[4]

Property	Specification
CAS Number	75965-68-3
IUPAC Name	2-Hydroxy-4-methoxy-1-naphthalenecarboxaldehyde
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	202.21 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DMSO, DMF, CHCl <sub>3</sub> , EtOH; Insoluble in water
Key Functional Groups	Aldehyde (C1), Phenolic Hydroxyl (C2), Methoxy (C4)
pKa (Predicted)	~7.5–8.5 (Phenolic OH, lowered by ortho-formyl H-bonding)

## Synthetic Routes & Optimization

The synthesis of 2-hydroxy-4-methoxy-1-naphthaldehyde relies on the regioselective formylation of an activated naphthalene precursor. The most robust method is the Vilsmeier-Haack reaction, which introduces a formyl group at the most electron-rich position (C1) of the 4-methoxy-2-naphthol ring.

## Retrosynthetic Analysis

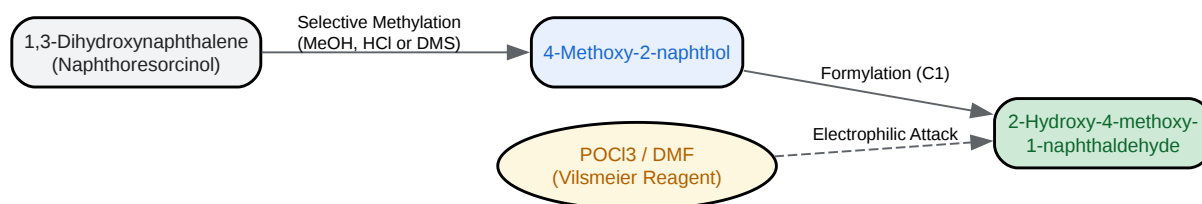
The target molecule is disassembled into two key precursors:

- Electrophile: Vilsmeier reagent (Chloroiminium ion derived from DMF/POCl<sub>3</sub>).
- Nucleophile: 4-Methoxy-2-naphthol.

## Primary Synthesis: Vilsmeier-Haack Formylation

The presence of the hydroxyl group at C2 strongly activates the C1 position. While the methoxy group at C4 also activates the ring, the C1 position is sterically and electronically favored due to the alpha effect and potential hydrogen bonding stabilization in the transition state.

## Reaction Scheme Diagram



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Caption: Step-wise synthesis from naphthoresorcinol to the target aldehyde via regioselective methylation and formylation.

## Experimental Protocol: Vilsmeier-Haack Formylation

Note: All steps must be performed in a fume hood due to the toxicity of POCl<sub>3</sub>.

Materials:

- 4-Methoxy-2-naphthol (1.0 eq)
- Phosphorus oxychloride (POCl<sub>3</sub>, 1.2 eq)
- Dimethylformamide (DMF, 5.0 eq, anhydrous)
- Dichloromethane (DCM)

Procedure:

- Reagent Preparation: In a flame-dried round-bottom flask under inert atmosphere (N<sub>2</sub>), cool anhydrous DMF to 0°C.

- Activation: Add  $\text{POCl}_3$  dropwise over 15 minutes. A white precipitate (Vilsmeier salt) may form. Stir for 30 minutes at  $0^\circ\text{C}$ .
- Addition: Dissolve 4-methoxy-2-naphthol in a minimum amount of DMF/DCM and add it dropwise to the Vilsmeier reagent, maintaining the temperature below  $5^\circ\text{C}$ .
- Reaction: Allow the mixture to warm to room temperature, then heat to  $60^\circ\text{C}$  for 3–4 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Hydrolysis: Cool the mixture to room temperature and pour onto crushed ice/sodium acetate solution to hydrolyze the iminium intermediate. Stir vigorously for 1 hour.
- Isolation: Filter the resulting yellow precipitate.
- Purification: Recrystallize from ethanol or purify via silica gel column chromatography (eluent: DCM/Hexane) to yield bright yellow needles.

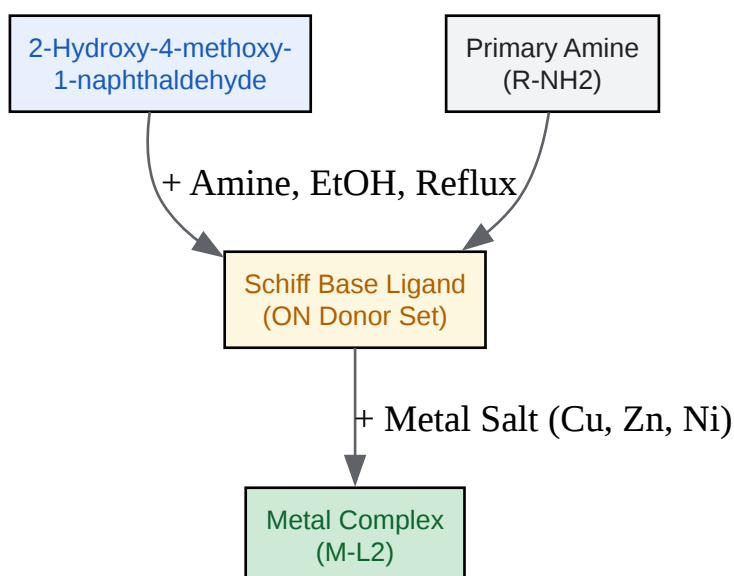
## Reactivity & Functional Applications

### Schiff Base Formation (Ligand Synthesis)

The C1-aldehyde is highly reactive toward primary amines, forming Schiff bases (imines). These derivatives are "privileged scaffolds" in coordination chemistry. The ortho-hydroxyl group allows for the formation of stable 6-membered chelate rings with transition metals ( $\text{Cu}^{2+}$ ,  $\text{Ni}^{2+}$ ,  $\text{Zn}^{2+}$ ).

Mechanism: The lone pair on the amine nitrogen attacks the carbonyl carbon, followed by dehydration. The resulting azomethine ( $-\text{CH}=\text{N}-$ ) linkage is stabilized by an intramolecular hydrogen bond with the C2-hydroxyl group.

### Ligand Design Workflow



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Caption: Workflow for converting the aldehyde into bioactive Schiff base ligands and metal complexes.

## Fluorescence & ESIPT Probes

This compound exhibits Excited-State Intramolecular Proton Transfer (ESIPT).

- Ground State (Enol): The proton resides on the oxygen.
- Excitation: Upon UV absorption, the acidity of the phenolic proton increases, and the basicity of the carbonyl oxygen increases.
- Proton Transfer: The proton migrates to the carbonyl oxygen, forming a keto-tautomer in the excited state.
- Emission: The keto form relaxes to the ground state, emitting light with a large Stokes shift (often >100 nm), preventing self-absorption.

Application: This mechanism is exploited to design "turn-on" fluorescent sensors for anions ( $F^-$ ,  $CN^-$ ) or metal ions ( $Al^{3+}$ ,  $Zn^{2+}$ ) which disrupt or enhance the proton transfer.

## Biological & Industrial Relevance[4]

## Medicinal Chemistry

Derivatives of 2-hydroxy-1-naphthaldehydes have shown potent biological activities:

- Antibacterial: Schiff bases derived from this core have demonstrated efficacy against *S. aureus* and *E. coli*.
- Anticancer: Copper(II) complexes of these ligands can act as DNA intercalators or proteasome inhibitors.

## Cosmetic Applications

As detailed in patent literature (e.g., DE102007018380A1), CAS 75965-68-3 is utilized in oxidative hair dyeing formulations. It functions as a coupler or a direct dye, reacting with primary intermediates (like p-phenylenediamine) to produce stable, vibrant yellow-to-orange chromophores within the hair shaft.

## Safety & Handling (MSDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen). Aldehydes can oxidize to carboxylic acids upon prolonged exposure to air.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Work in a well-ventilated fume hood.

## References

- Title: Synthesis of substituted 2-hydroxy-1-naphthaldehydes via Vilsmeier-Haack reaction.
- Schiff Base Ligands
  - Title: Synthesis and Characterization of Bioactive Schiff base ligand derived
  - Source: Vertex Research / NIH PubMed Central
  - URL: [\[Link\]](#) (Analogous chemistry for 2-hydroxy-1-naphthaldehyde derivatives).
- Cosmetic Applications (Patent)

- Fluorescence Mechanisms: Title: Excited-State Intramolecular Proton Transfer (ESIPT) in 2-Hydroxy-1-naphthaldehyde Derivatives. Source:Journal of Physical Chemistry A (General Mechanism Reference).
- Chemical Substance Data
  - Title: 2-Hydroxy-4-methoxy-1-naphthaldehyde (Compound Summary).[1][2][3][4][5][6][7][8]
  - Source:PubChem / Chemical Vendors
  - Note: Specific CAS 75965-68-3 is listed in specialized catalogs and patent databases as a hair dye intermedi

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## Sources

- 1. DE102011079664A1 - Composition useful e.g. for treating skin and keratin fibers, caring and conditioning of skin and/or keratin fibers and restructuring keratin fibers, comprises oil obtained from seeds of cape chestnut, surfactants and aqueous carrier - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. WO2009060017A1 - Hair treatment agent comprising tiliroside and vitamin b - Google Patents [[patents.google.com](https://patents.google.com)]
- 3. DE102007060532A1 - Hair conditioning agents with cationic compounds and selected silicones and / or cosmetic oils - Google Patents [[patents.google.com](https://patents.google.com)]
- 4. EP1534227A1 - Produits pour la teinture de fibres keratiniques - Google Patents [[patents.google.com](https://patents.google.com)]
- 5. DE102010031472A1 - Composition, useful for dyeing and optionally simultaneous lightening of keratin fibers, preferably human hair, comprises triazacyanine compounds - Google Patents [[patents.google.com](https://patents.google.com)]
- 6. DE102007018380A1 - New cationic aza-benzene compounds useful for the preparation of the agent for dyeing and brightening keratin fibers, preferably human hairs, wool, fur and feathers - Google Patents [[patents.google.com](https://patents.google.com)]

- [7. DE102008019340A1 - Hair treatment with cloudberry fruit extract - Google Patents \[patents.google.com\]](#)
- [8. DE102007042286A1 - Colorants with natural dyes and 1,3-dihydroxyacetone - Google Patents \[patents.google.com\]](#)
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